

Heptadecan-9-yl Acrylate: A Technical Overview for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Heptadecan-9-yl acrylate

Cat. No.: B15378875

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For Researchers, Scientists, and Drug Development Professionals

Heptadecan-9-yl acrylate (CAS No. 2982740-96-3) is a specialized chemical compound with potential applications in various research and development sectors, particularly in materials science and drug delivery. This technical guide provides an overview of its known properties, commercial availability, and potential avenues for its application based on currently available information.

Physicochemical Properties

Heptadecan-9-yl acrylate is an ester of acrylic acid and heptadecan-9-ol. Its long alkyl chain suggests properties that could be beneficial in the formulation of lipid-based delivery systems or in the synthesis of polymers with specific hydrophobic characteristics. While detailed experimental data is limited in publicly accessible literature, the basic molecular properties have been identified.

Property	Value	Source
CAS Number	2982740-96-3	Generic Supplier Information
Molecular Formula	C ₂₀ H ₃₈ O ₂	Generic Supplier Information
Molecular Weight	310.52 g/mol	Generic Supplier Information

Further quantitative data, such as density, boiling point, and solubility, are not readily available from commercial suppliers and would require experimental determination.

Commercial Availability for Research

Heptadecan-9-yl acrylate is not a widely stocked research chemical. Its availability is primarily through chemical synthesis providers who can produce it on a custom basis. Researchers seeking to procure this compound should contact suppliers specializing in custom synthesis or those with extensive catalogs of rare and novel chemicals.

Potential Commercial Suppliers:

- AstaTech, Inc.: This supplier has been listed as a source for **Heptadecan-9-yl acrylate**, though it may not be a stock item and could require a custom synthesis request.
- abcr GmbH: This European supplier has also listed the compound in its catalog, suggesting potential availability for researchers.
- BLD Pharm: BLD Pharm includes **Heptadecan-9-yl acrylate** in its product listings, indicating a likelihood of availability through their services.

It is recommended to directly inquire with these suppliers regarding current availability, lead times for custom synthesis, and the availability of a certificate of analysis with detailed purity information.

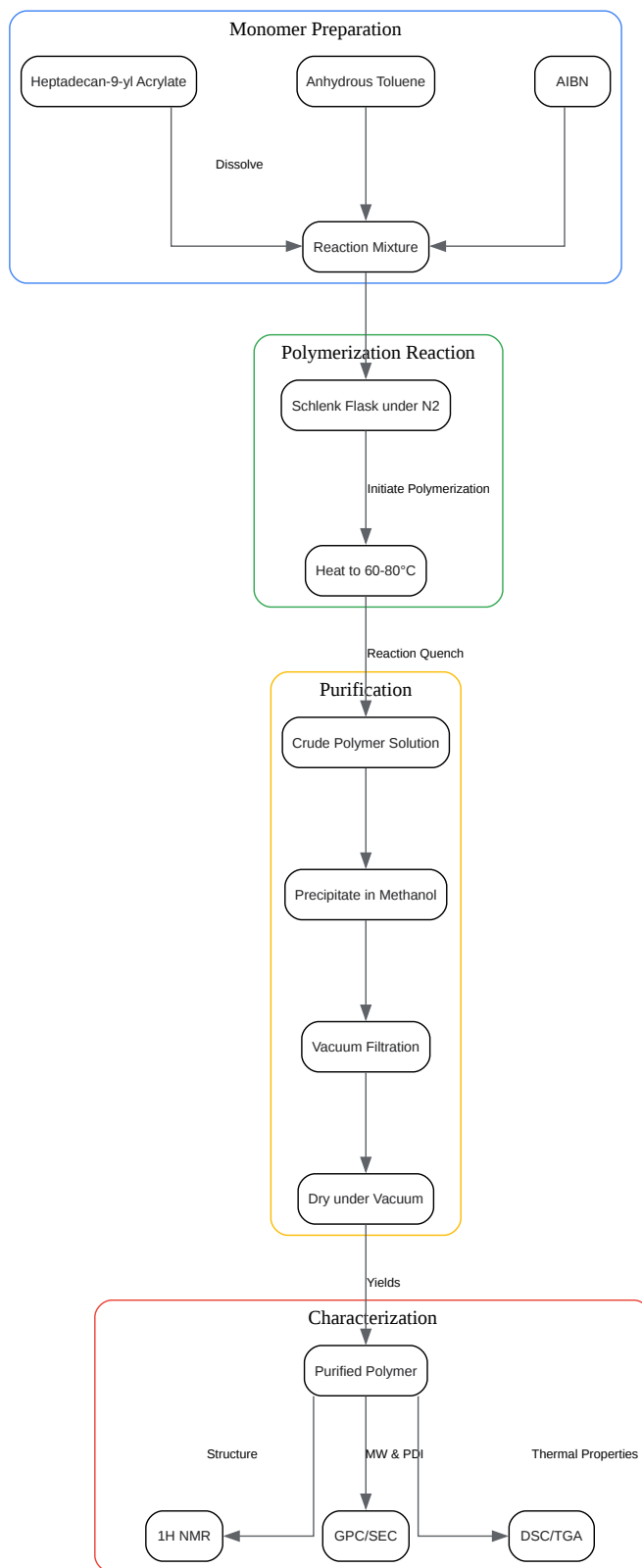
Potential Research Applications and Experimental Considerations

The molecular structure of **heptadecan-9-yl acrylate**, featuring a long lipid tail and a reactive acrylate group, suggests its utility as a monomer in polymerization reactions or as a component in lipid nanoparticle (LNP) formulations for drug delivery.

Hypothetical Experimental Workflow: Incorporation into a Polymer Matrix

Given the lack of specific published protocols for **Heptadecan-9-yl acrylate**, a logical experimental approach would be to adapt standard polymerization techniques. The following

workflow illustrates a hypothetical process for incorporating this monomer into a polymer backbone, for instance, to create a hydrophobic biomaterial.



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Caption: Hypothetical workflow for the synthesis and characterization of a polymer incorporating **Heptadecan-9-yl acrylate**.

Signaling Pathways and In-depth Protocols

Currently, there is a lack of published research detailing the use of **Heptadecan-9-yl acrylate** in biological systems. As such, there are no established signaling pathways or detailed in-vivo/in-vitro experimental protocols available in the scientific literature. Researchers interested in the biological effects of materials derived from this compound would need to develop and validate their own experimental designs.

Conclusion

Heptadecan-9-yl acrylate is a specialty chemical with potential for research in materials science and drug delivery, though it is not a commonly available reagent. Its procurement will likely require custom synthesis. The lack of published data necessitates that researchers will need to undertake foundational characterization and methods development. The information provided here serves as a starting point for scientists and developers interested in exploring the applications of this unique molecule.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com